

2,5-Dinitrotoluene CAS number and molecular structure

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Compound of Interest

Compound Name: 2,5-Dinitrotoluene

Cat. No.: B008417

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An In-depth Technical Guide to 2,5-Dinitrotoluene

This technical guide provides a comprehensive overview of **2,5-Dinitrotoluene**, focusing on its chemical identity, molecular structure, physical and chemical properties, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity and Molecular Structure

2,5-Dinitrotoluene, with the CAS number 619-15-8, is an organic compound belonging to the dinitrotoluene family.^{[1][2][3][4][5][6][7]} Its IUPAC name is 2-methyl-1,4-dinitrobenzene.^{[2][7]} The molecular formula for this compound is C₇H₆N₂O₄.^{[2][4][7][8]}

The molecular structure of **2,5-Dinitrotoluene** consists of a benzene ring substituted with a methyl group and two nitro groups at positions 2 and 5.

Table 1: Chemical Identifiers for **2,5-Dinitrotoluene**

Identifier	Value
CAS Number	619-15-8[1][2][3][4][5][6][7]
IUPAC Name	2-methyl-1,4-dinitrobenzene[2][7]
Chemical Formula	C7H6N2O4[2][4][7][8]
Molecular Weight	182.14 g/mol [1][4][7][8]
SMILES	<chem>Cc1cc(ccc1--INVALID-LINK--=O)--INVALID-LINK--=O</chem> [8][9]
InChIKey	KZBOXYKTSUUBTO-UHFFFAOYSA-N[4][8]
EC Number	210-581-4[2][3][4]
UN Number	3454[3][10]

Physicochemical Properties

2,5-Dinitrotoluene is a yellow-to-orange-yellow crystalline solid with a characteristic odor.[1][3][10] It is combustible and can form explosive mixtures in the air when in a finely dispersed form.[3] It has limited solubility in water but is soluble in ethanol and very soluble in carbon disulfide.[7][10]

Table 2: Physical and Chemical Properties of **2,5-Dinitrotoluene**

Property	Value
Physical State	Yellow-to-orange-yellow crystalline solid[1][3][10]
Melting Point	50.33°C to 52.5°C[10][11]
Boiling Point	Approximately 284°C to 320.51°C[10][11]
Density	1.282 g/cm ³ at 111°C[10][11]
Vapor Pressure	0.0005 mm Hg at 25°C[10]
Vapor Density	6.3 (air = 1)[1][10]
Water Solubility	Limited[7]
LogP	1.94 to 2.03[4][10]
Flash Point	207°C (closed cup)[3]

Experimental Protocols

Synthesis of 2,5-Dinitrotoluene

The synthesis of **2,5-Dinitrotoluene** is typically achieved through the nitration of toluene. It is important to note that this process yields a mixture of dinitrotoluene isomers, with the 2,5-isomer being a minor component.

General Protocol for Nitration of Toluene:

- Reagents: Toluene, concentrated nitric acid, concentrated sulfuric acid, ice, a suitable solvent for extraction (e.g., cyclohexane), saturated sodium bicarbonate solution, and a drying agent (e.g., anhydrous sodium sulfate).
- Procedure:
 - A nitrating mixture is prepared by carefully adding concentrated sulfuric acid to an equal volume of concentrated nitric acid, with cooling in an ice bath to manage the exothermic reaction.

- Toluene is cooled to a temperature between 0 and 10°C in a separate reaction vessel.
- The chilled nitrating mixture is added dropwise to the toluene under vigorous stirring, ensuring the reaction temperature does not exceed 10°C.
- Following the complete addition of the nitrating mixture, the reaction is allowed to proceed for several hours at room temperature with continuous stirring.
- The reaction mixture is then quenched by pouring it over a significant amount of crushed ice.
- The organic layer, containing the dinitrotoluene isomers, is separated. It is then washed sequentially with water, a saturated solution of sodium bicarbonate to neutralize any remaining acid, and a final water wash.
- The washed organic layer is dried using an anhydrous drying agent like sodium sulfate.
- If an extraction solvent was used, it is removed via distillation.
- The resulting isomeric mixture requires further purification, such as fractional crystallization or column chromatography, to isolate the **2,5-Dinitrotoluene** isomer.

Analytical Methods

Several analytical techniques can be employed for the detection and quantification of **2,5-Dinitrotoluene** in various matrices.

High-Performance Liquid Chromatography (HPLC) for Analysis in Water:

- Instrumentation: An HPLC system equipped with a reverse-phase column (e.g., C18) and a UV detector.
- Mobile Phase: A mixture of acetonitrile and water, often with a small amount of acidifier like phosphoric or formic acid.^[4]
- Procedure:
 - Water samples are filtered to remove any suspended particles.

- A specific volume of the prepared sample is injected into the HPLC system.
- The separation of components is achieved through elution with the mobile phase.
- **2,5-Dinitrotoluene** is detected by its UV absorbance at a characteristic wavelength.
- Quantification is performed by comparing the peak area of the sample to a calibration curve generated from standards of known concentrations.^[4]

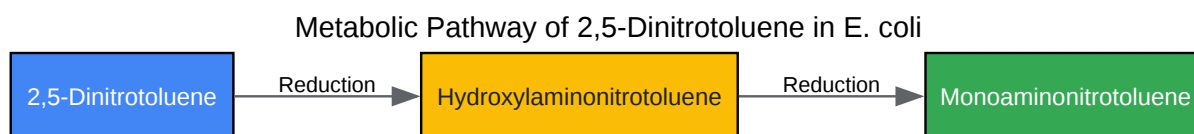
NIOSH Method for Dinitrotoluene in Air:

- Sampling: Air is drawn through a sampling train which includes a filter and a bubbler containing ethylene glycol.^[10]
- Sample Preparation: The filter and the contents of the bubbler are extracted with a suitable solvent.^[10]
- Analysis: The extract is analyzed using Gas Chromatography (GC) with a detector such as an Electron Capture Detector (ECD), or by HPLC with a UV detector.^[10]
- Quantification: The concentration is determined by comparing the instrument's response to a calibration curve.^[10]

Visualizations

Metabolic Pathway of 2,5-Dinitrotoluene

The metabolic reduction of **2,5-Dinitrotoluene** in microorganisms like *Escherichia coli* proceeds through intermediate steps.^[10]



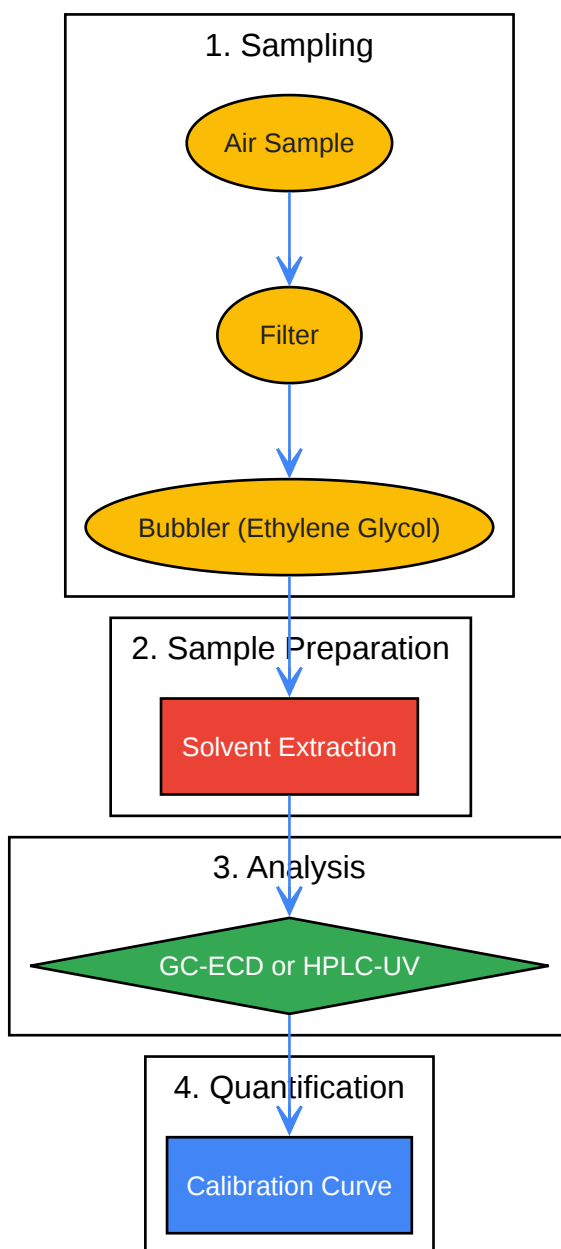
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Caption: Metabolic reduction of **2,5-Dinitrotoluene**.

Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of **2,5-Dinitrotoluene** in an air sample based on established methodologies.

Analytical Workflow for 2,5-Dinitrotoluene in Air









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Caption: Workflow for air sample analysis.

Safety and Hazard Information

2,5-Dinitrotoluene is a hazardous substance with significant health and environmental risks. It is classified as toxic if swallowed, in contact with skin, or if inhaled.^{[10][12]} It is also suspected of causing genetic defects, cancer, and reproductive toxicity.^{[10][12]}

Table 3: GHS Hazard Classification for **2,5-Dinitrotoluene**

Hazard Class	GHS Pictogram	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	 alt text	H301: Toxic if swallowed H311: Toxic in contact with skin H331: Toxic if inhaled
Germ Cell Mutagenicity	 alt text	H341: Suspected of causing genetic defects
Carcinogenicity	 alt text	H350: May cause cancer
Reproductive Toxicity	 alt text	H361: Suspected of damaging fertility or the unborn child
Specific Target Organ Toxicity (Repeated Exposure)	 alt text	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment	 alt text	H410: Very toxic to aquatic life with long lasting effects

GHS Hazard Communication

The Globally Harmonized System (GHS) provides a standardized way to communicate the hazards of chemical products.

Caption: GHS hazard communication overview.

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